

An In-Depth Technical Guide to 1,3-Bis(4-fluorobutyl)urea

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Compound of Interest

Compound Name: 1,3-Bis(4-fluorobutyl)urea

CAS No.: 542-51-8

Cat. No.: B13422297

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core molecular properties of **1,3-Bis(4-fluorobutyl)urea**, a symmetrically substituted urea containing terminal fluorine atoms. While specific research on this compound is limited in publicly available literature, this document synthesizes its fundamental data and provides context based on the well-established chemistry of related fluorinated urea derivatives.

Core Molecular Data

1,3-Bis(4-fluorobutyl)urea is a distinct chemical entity with the following key identifiers and properties.

Property	Value	Source
Molecular Formula	C ₉ H ₁₈ F ₂ N ₂ O	[1]
Molecular Weight	208.25 g/mol	[1]
CAS Number	542-51-8	[1]

These fundamental properties are the bedrock for any experimental design or theoretical modeling involving this molecule.

Structural Characteristics

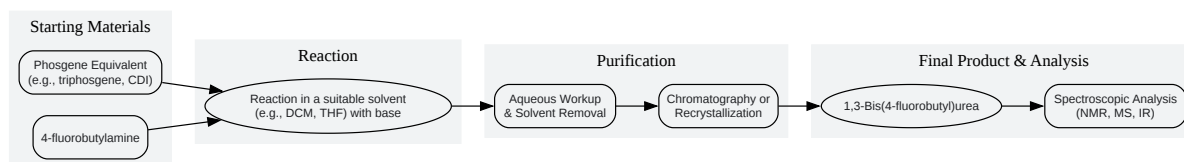
The structure of **1,3-Bis(4-fluorobutyl)urea** features a central urea core flanked by two identical 4-fluorobutyl chains. This symmetry and the presence of terminal fluorine atoms are expected to significantly influence its chemical and physical properties, such as solubility, lipophilicity, and metabolic stability.

Caption: 2D structure of **1,3-Bis(4-fluorobutyl)urea**.

Synthesis and Characterization: A General Approach

While specific synthesis protocols for **1,3-Bis(4-fluorobutyl)urea** are not detailed in the surveyed literature, the synthesis of symmetrical ureas is a well-established area of organic chemistry. A plausible synthetic strategy would involve the reaction of 4-fluorobutylamine with a phosgene equivalent.

Hypothetical Synthetic Workflow



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Caption: Generalized workflow for the synthesis of symmetrical ureas.

Experimental Protocol (General)

- **Reaction Setup:** A solution of 4-fluorobutylamine (2.0 equivalents) in a suitable aprotic solvent (e.g., dichloromethane) would be prepared in a reaction vessel under an inert atmosphere. A non-nucleophilic base (e.g., triethylamine) may be added.
- **Reagent Addition:** A phosgene equivalent, such as triphosgene (1.0 equivalent) or carbonyldiimidazole (CDI), dissolved in the same solvent, would be added dropwise to the amine solution, typically at a reduced temperature (e.g., 0 °C) to control the reaction rate.
- **Reaction Monitoring:** The reaction progress would be monitored by a suitable technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Workup and Purification:** Upon completion, the reaction mixture would be quenched and washed. The organic layer would be dried and concentrated. The crude product would then be purified, likely via column chromatography or recrystallization, to yield pure **1,3-Bis(4-fluorobutyl)urea**.

Characterization

The identity and purity of the synthesized compound would be confirmed using standard analytical techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H , ^{13}C , and ^{19}F NMR would provide detailed structural information, confirming the connectivity of the atoms and the presence of the fluorine-carbon bonds.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry would be used to confirm the molecular weight and elemental composition.
- **Infrared (IR) Spectroscopy:** The IR spectrum would show characteristic peaks for the N-H and C=O bonds of the urea functional group.

Potential Applications and Research Directions

The applications of substituted ureas are vast, spanning pharmaceuticals, agrochemicals, and materials science.^{[2][3][4]} The introduction of fluorine can enhance metabolic stability and binding affinity, making fluorinated compounds particularly interesting in drug discovery.

Given the structural motifs, potential research avenues for **1,3-Bis(4-fluorobutyl)urea** could include:

- **Medicinal Chemistry:** Many urea-containing compounds exhibit a range of biological activities.^{[5][6]} The fluorobutyl chains could modulate pharmacokinetic properties. It could be investigated as a scaffold or intermediate for developing new therapeutic agents.
- **Agrochemicals:** Substituted ureas are a well-known class of herbicides and plant growth regulators.^{[2][4]} The specific properties of **1,3-Bis(4-fluorobutyl)urea** might lend it to applications in this field.
- **Materials Science:** The hydrogen bonding capabilities of the urea group can be exploited in the design of supramolecular assemblies and polymers.

It is important to note that these are speculative applications based on the broader class of substituted ureas, and specific biological or material properties of **1,3-Bis(4-fluorobutyl)urea** would need to be determined through empirical testing.

Conclusion

1,3-Bis(4-fluorobutyl)urea is a defined chemical compound with a molecular formula of C₉H₁₈F₂N₂O and a molecular weight of 208.25 g/mol.^[1] While detailed experimental studies on this specific molecule are not widely published, its synthesis and characterization can be approached using established methodologies for symmetrical ureas. The presence of fluorinated alkyl chains suggests that it may hold potential for applications in fields where metabolic stability and altered lipophilicity are desirable, such as in the development of new pharmaceuticals or agrochemicals. Further research is required to elucidate its specific properties and potential uses.

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